Technical Guide: Structure Elucidation of 4-(6-Methylpiperidin-3-yl)morpholine[1]

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Compound of Interest

Compound Name:	*4-(6-Methylpiperidin-3-yl)morpholine*
Cat. No.:	*B13200771*

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Executive Summary

The precise structural characterization of **4-(6-Methylpiperidin-3-yl)morpholine** is a critical workflow in medicinal chemistry, particularly when this scaffold serves as a pharmacophore in kinase inhibitors or GPCR ligands.[1] As a 3,6-disubstituted piperidine, this molecule presents specific stereochemical challenges—namely, distinguishing between cis and trans diastereomers and confirming the regiochemistry of the methyl and morpholine substituents.

This guide provides a rigorous, self-validating framework for the complete structural elucidation of this New Chemical Entity (NCE). It moves beyond basic spectral assignment to address the causal relationships between synthetic routes and stereochemical outcomes, supported by advanced NMR techniques and conformational analysis.

Chemical Identity and Structural Logic

Before initiating spectral acquisition, the researcher must establish the structural hypothesis. The molecule consists of a piperidine core substituted at the C3 position with a morpholine ring and at the C6 position with a methyl group.

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Property	Specification
IUPAC Name	4-(6-Methylpiperidin-3-yl)morpholine
Molecular Formula	C H N O
Exact Mass	184.1576 Da
Stereogenic Centers	C3 and C6 (Piperidine ring)
Possible Isomers	4 (2 enantiomeric pairs: cis-3,6 and trans-3,[1]6)
Key Conformational Driver	1,3-Diaxial interactions vs. A-values of substituents

Conformational Analysis (The "Why" Behind the Spectra)

In 1,4-related systems (like 3,6-disubstituted piperidines), the relationship between substituents defines the preferred chair conformation:

- Trans Isomer ((3R,6R) / (3S,6S)): Typically adopts a diequatorial conformation (

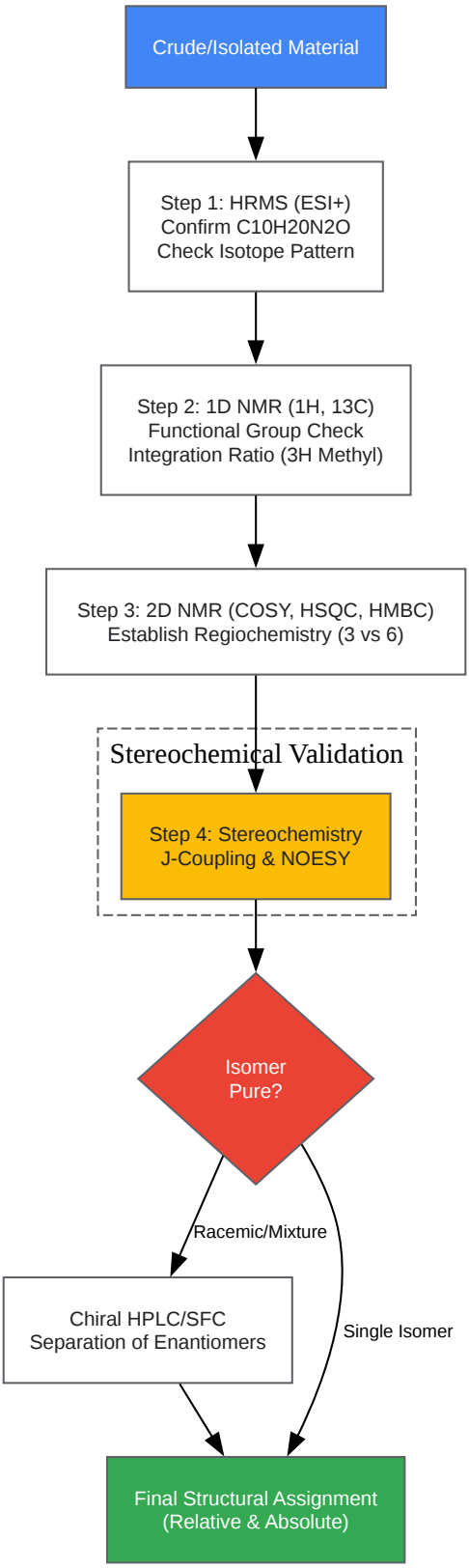
) to minimize steric strain. This is generally the thermodynamic product.
- Cis Isomer ((3R,6S) / (3S,6R)): Forces one substituent into an axial position (

). Due to the higher A-value of the morpholine group compared to the methyl group, the conformer with Morpholine-Equatorial / Methyl-Axial is often populated, though rapid ring-flipping can average NMR signals at room temperature.

Elucidation Strategy & Workflow

The following Graphviz diagram outlines the critical path for elucidation, prioritizing non-destructive techniques before confirmatory degradation or X-ray analysis.

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Caption: Logical workflow for the structural assignment of **4-(6-Methylpiperidin-3-yl)morpholine**, prioritizing regiochemistry followed by stereochemistry.

Detailed Elucidation Protocols

Step 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Validate elemental composition and unsaturation degree.[1]

- Method: ESI-TOF or Orbitrap in positive mode.[1]
- Expectation:
  - peak at m/z 185.1648 (calc).[1]
  - Fragmentation: Look for loss of morpholine (m/z 87 neutral loss) or ring opening of the piperidine.
  - Self-Validation: The absence of aromatized byproducts (pyridines) must be confirmed, as oxidation is a common degradation pathway.

Step 2: 1D NMR Spectroscopy (H & C)

Objective: Establish connectivity and signal inventory.

- Solvent: CDCl

  is standard, but C

  D

  (Benzene-

) is recommended for piperidines to resolve overlapping equatorial/axial protons due to the Anisotropic Effect.
- Key Diagnostic Signals:
  - C6-Methyl: Doublet (d) around

    1.0–1.2 ppm.[1] Integration = 3H.

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- H3 (Methine): Multiplet around

  2.2–2.8 ppm.[1] This proton is alpha to the morpholine nitrogen.

- H6 (Methine): Multiplet around

  2.6–3.0 ppm.[1] Alpha to the piperidine nitrogen and the methyl group.[2][3]

- Morpholine Protons: Characteristic "roofing" triplets or broad multiplets at

  3.6–3.7 ppm (O-CH

) and

  2.4–2.6 ppm (N-CH

).[1]

Step 3: 2D NMR – Regiochemistry Confirmation

Objective: Prove the morpholine is at C3 and Methyl is at C6 (vs. 2,5 or 2,4 isomers).

- HMBC (Heteronuclear Multiple Bond Correlation):
  - Critical Correlation 1: The Methyl protons must show a strong

    correlation to C6 and a

    correlation to C5.

  - Critical Correlation 2: The Morpholine N-CH

    protons must show a

    correlation to the piperidine C3.[1]

  - Validation: If the Methyl shows correlations to a quaternary carbon, the structure is incorrect (e.g., gem-dimethyl).

Step 4: Stereochemical Assignment (The "Expert" Phase)

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This is the most challenging step. You must distinguish the cis (3,6-syn) from the trans (3,6-anti) diastereomer.

A. Coupling Constant Analysis (

-values)

Using the Karplus relationship, we analyze the multiplicity of H3 and H6.

- Trans-Isomer (Diequatorial substituents

  Axial protons):
  - H3 (Axial): Will show a large trans-diaxial coupling (

    Hz) to H2

    and H4

    .[1] It will appear as a tt (triplet of triplets) or qd depending on resolution.
  - H6 (Axial): Will show a large trans-diaxial coupling (

    Hz) to H5

    .[1]
- Cis-Isomer (Axial/Equatorial mix):
  - If H3 is equatorial (substituent axial), couplings to H2 and H4 will be small (

    Hz).[1] Signal appears as a narrow multiplet.

B. NOESY / ROESY Correlations

Spatial proximity is definitive.

- Trans-Isomer: Strong NOE between H3 and H5

  , and H6 and H4

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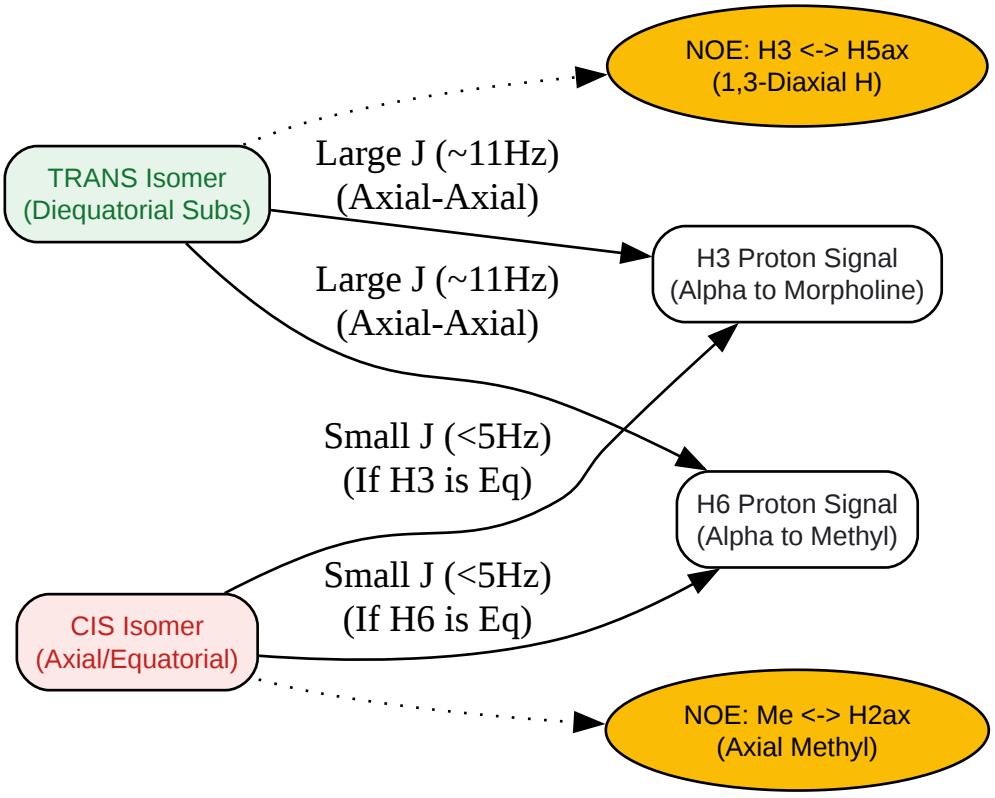
(1,3-diaxial relationship of protons).[1]

- Cis-Isomer: If the Methyl is axial, strong NOE between Methyl protons and H2

  /H4

  .[1]

Visualization of Stereochemical Logic:



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Caption: Decision matrix for assigning stereochemistry based on NMR observables.

Experimental Protocols

Protocol A: NMR Sample Preparation for Stereochem Determination

- Mass: Weigh 5–10 mg of the isolated compound.

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- Solvent: Dissolve in 0.6 mL Benzene-

  (C

  D

).

  - Why? CDCl

    often causes signal overlap in the 1.5–2.0 ppm region (piperidine ring protons). Benzene induces shifts that separate axial and equatorial protons significantly [1].

- Acquisition:

  - Run standard

    H (64 scans) to ensure high S/N for satellites.

  - Run NOESY with a mixing time of 500 ms.

  - Run HSQC (edited) to distinguish CH/CH

    from CH

    .

Protocol B: Chiral HPLC Separation (If Racemic)

Since the synthetic route (e.g., reductive amination) typically yields a racemate, separation is required for biological assays.

- Column: Chiralpak IG or AD-H (Immobilized amylose/cellulose derivatives).[1]
- Mobile Phase: Hexane:Ethanol:Diethylamine (90:10:0.1).[1]
  - Note: The basic modifier (DEA) is crucial to prevent peak tailing of the tertiary amine.
- Detection: UV at 210 nm (weak chromophore) or CAD (Charged Aerosol Detection).[1]

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